An In-depth Technical Guide to Propargyl-PEG4-Br: Structure, Properties, and Applications

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Propargyl-PEG4-Br*
CAS No.:	*1308299-09-3*
Cat. No.:	*B610240*

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Propargyl-PEG4-Br is a heterobifunctional chemical linker integral to modern bioconjugation, drug delivery, and molecular biology.[1][2] Its unique structure, featuring three distinct chemical moieties, offers dual reactivity that enables the precise assembly of complex biomolecular architectures.[1] This guide provides a comprehensive overview of its structure, physicochemical properties, and core applications for researchers and professionals in drug development.

Core Chemical Structure

Propargyl-PEG4-Br is composed of three key functional components: a terminal propargyl group, a tetra-polyethylene glycol (PEG4) spacer, and a reactive bromide terminus.[1] This specific arrangement confers a versatile reactivity profile, making it a valuable tool for linking different molecular entities.

- Propargyl Group (Alkyne): The terminal alkyne (C≡CH) is the reactive handle for "click chemistry," specifically the copper-catalyzed azide-alkyne cycloaddition (CuAAC) or the strain-promoted azide-alkyne cycloaddition (SPAAC).[1][3] This reaction forms a highly stable triazole linkage with azide-containing molecules.[2][3]

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- Polyethylene Glycol (PEG4) Spacer: The PEG4 linker consists of four repeating ethylene glycol units. This hydrophilic spacer enhances the aqueous solubility of the molecule and any conjugate it is incorporated into.[1][2] Furthermore, the PEG linker reduces steric hindrance between the conjugated molecules and can improve the pharmacokinetic properties of biotherapeutics.[1]

- Bromide Group: The terminal bromide (-Br) atom serves as a reactive site for nucleophilic substitution reactions.[2][3] As a good leaving group, it readily reacts with nucleophiles such as amines, thiols, or alcohols, providing a second, orthogonal conjugation strategy.[3][4]

The systematic IUPAC name for this compound is 1-bromo-3,6,9,12-tetraoxapentadec-14-yne.[1][5]

Caption: 2D structure of **Propargyl-PEG4-Br**.

Physicochemical Properties

A summary of the key quantitative data for **Propargyl-PEG4-Br** is presented below. Values may vary slightly between suppliers.

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Property	Value	Reference(s)
Molecular Formula	$C_{11}H_{19}BrO_4$	[3][5][6]
Molecular Weight	295.17 g/mol	[5][6]
CAS Number	1308299-09-3	[3][6]
Purity	≥95% - >98%	[3][6][7]
Appearance	Typically a solid or oil	
Solubility	Soluble in DMSO (e.g., 10 mM)	[5]
SMILES String	C#CCOCCOCCOCCOCCBr	[6]
Boiling Point (Predicted)	334.3 ± 32.0 °C at 760 mmHg	[5][8]
Density (Predicted)	1.3 ± 0.1 g/cm³	[5][8]
Storage Conditions	-20°C for long-term storage, protected from light and moisture.	[1][3][5]

Key Reactivities and Experimental Workflow

The utility of **Propargyl-PEG4-Br** stems from its ability to undergo two distinct and orthogonal conjugation reactions. This dual functionality allows for the sequential or simultaneous attachment of different molecules.

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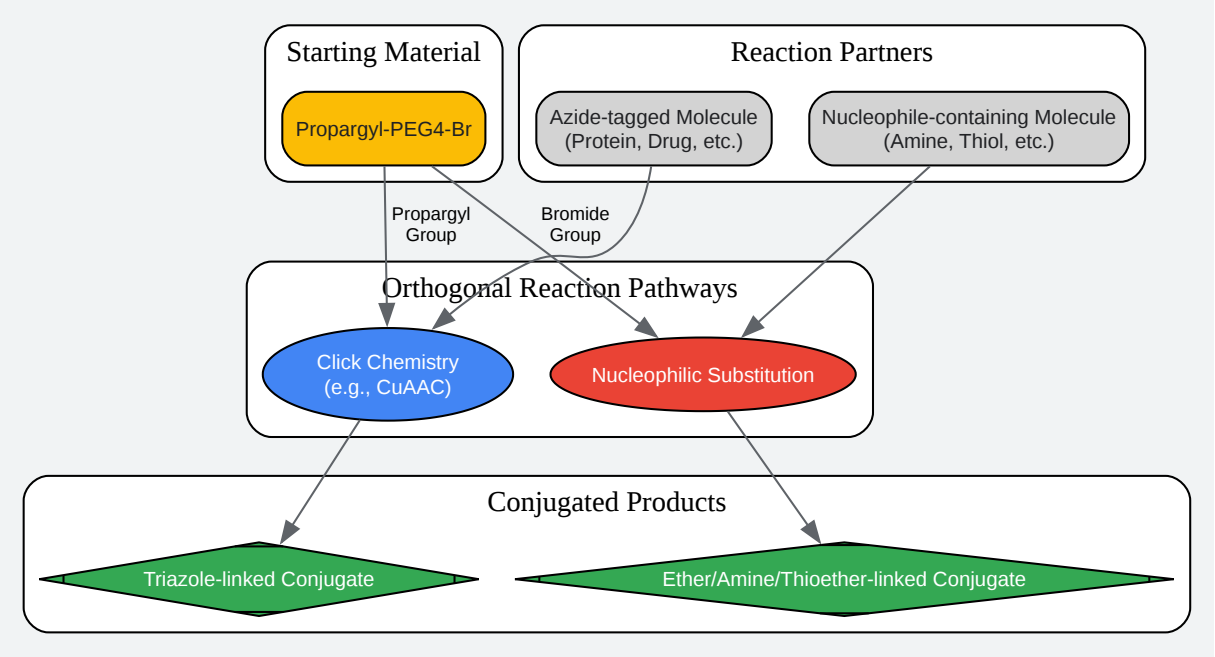

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Caption: Dual reactivity workflow of **Propargyl-PEG4-Br**.

Experimental Protocols:

Detailed experimental protocols are highly dependent on the specific substrates being conjugated. However, general methodologies for its two key reactions are outlined below.

A. Protocol for Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) This protocol outlines a general procedure for conjugating **Propargyl-PEG4-Br** to an azide-containing biomolecule.

- Reagent Preparation: Dissolve the azide-containing molecule and **Propargyl-PEG4-Br** separately in an appropriate aqueous buffer or a mixture of buffer and an organic solvent like DMSO or DMF to ensure solubility.[1]

- Catalyst Preparation: Prepare fresh stock solutions of a copper (I) source (e.g., copper (II) sulfate with a reducing agent like sodium ascorbate) and a copper-stabilizing ligand (e.g., TBTA or BTTAA).

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- Reaction: In a reaction vessel, add the azide-containing molecule. Subsequently, add the **Propargyl-PEG4-Br** solution. Initiate the reaction by adding the copper catalyst and ligand solution.

- Incubation: Allow the reaction to proceed at room temperature with gentle stirring. Reaction times can range from 1 to 24 hours, depending on the reactivity of the substrates.

- Purification: Upon completion, the resulting conjugate is typically purified using methods appropriate for the biomolecule, such as size-exclusion chromatography (SEC), dialysis, or reversed-phase HPLC, to remove unreacted linker and catalyst.

B. Protocol for Nucleophilic Substitution This protocol provides a general method for conjugating **Propargyl-PEG4-Br** with a molecule containing a nucleophilic group (e.g., a primary amine).

- Reagent Preparation: Dissolve the nucleophile-containing molecule (e.g., a protein or small molecule with an amine group) in a suitable aprotic solvent such as DMF or DMSO.[1] Dissolve **Propargyl-PEG4-Br** in the same solvent.

- Reaction Setup: Add the **Propargyl-PEG4-Br** solution to the solution of the nucleophilic molecule. To facilitate the reaction and neutralize the HBr byproduct, a non-nucleophilic base (e.g., diisopropylethylamine, DIPEA) is typically added.

- Incubation: The reaction mixture is stirred at room temperature or gently heated (e.g., 40-60 °C) to drive the reaction to completion. Progress can be monitored by techniques such as LC-MS or TLC.

- Quenching and Work-up: Once the reaction is complete, it can be quenched by the addition of water or a buffer. The desired product is then isolated through extraction or precipitation.

- Purification: Final purification is achieved through methods like flash column chromatography or preparative HPLC to yield the pure conjugate.

Applications in Drug Development and Research

The unique structure of **Propargyl-PEG4-Br** makes it a powerful tool in several advanced research areas.

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- Antibody-Drug Conjugates (ADCs): **Propargyl-PEG4-Br** serves as a non-cleavable linker for synthesizing ADCs.[8] One end can be attached to an antibody and the other to a cytotoxic drug, creating a targeted therapeutic agent.[8]
- PROTACs: It is widely used as a PEG-based linker in the synthesis of Proteolysis Targeting Chimeras (PROTACs).[8] PROTACs are bifunctional molecules that bring a target protein into proximity with an E3 ubiquitin ligase, leading to the degradation of the target protein.[8]
- Bioconjugation and Probe Development: The linker is used to attach biomolecules to surfaces, nanoparticles, or fluorescent dyes for diagnostic and imaging applications.[1] Its dual reactivity allows for the construction of multifunctional probes.[1]
- Organic Synthesis: It acts as a versatile intermediate for creating more complex and customized linkers for specific applications in medicinal chemistry and materials science.[1]

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References

- 1. Propargyl-PEG4-bromide | CAS: 1308299-09-3 | AxisPharm [axispharm.com]
- 2. Propargyl-PEG4-Bromide - CD Bioparticles [cd-bioparticles.net]
- 3. Propargyl-PEG4-bromide, 1308299-09-3 | BroadPharm [broadpharm.com]
- 4. Propargyl-PEG-bromide | AxisPharm [axispharm.com]
- 5. ptc.bocsci.com [ptc.bocsci.com]
- 6. chemscene.com [chemscene.com]
- 7. precisepeg.com [precisepeg.com]
- 8. Propargyl-PEG4-Br [chembk.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Propargyl-PEG4-Br: Structure, Properties, and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b610240/docs#an-in-depth-technical-guide-to-propargyl-peg4-br-structure-properties-and-applications]

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